

# Gabaculine Toxicity and Lethal Dose (LD<sub>50</sub>) Data

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## Compound Focus: Gabaculine

CAS No.: 59556-29-5

Cat. No.: S576118

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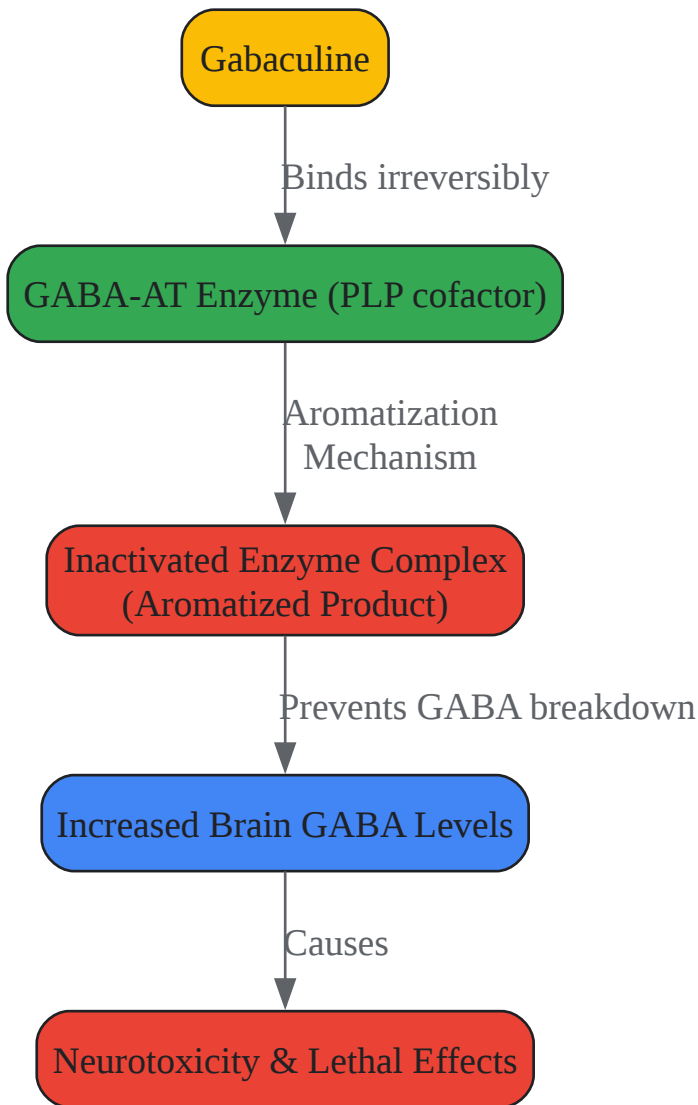
The following table summarizes the key toxicity data for **gabaculine** from animal studies.

Measure	Value	Test Subject	Significance
LD <sub>50</sub>	86 mg/kg	Mice (intraperitoneal)	Lethal to 50% of test population [1]
ED <sub>50</sub>	35 mg/kg	Mice (intraperitoneal)	Effective anticonvulsant dose in 50% of population [1]
Therapeutic Index (LD <sub>50</sub> /ED <sub>50</sub> )	~2.5	Mice	Indicates a narrow safety margin; considered highly toxic [1]

## Toxicity and Research Considerations

Based on the data, **gabaculine** is considered **highly toxic** and unsuitable for clinical use as a pharmaceutical agent [1]. Its primary value is as a research tool for studying GABAergic systems in experimental settings [1] [2].

- **Mechanism of Toxicity:** **Gabaculine** is a potent and **irreversible inhibitor** of GABA transaminase (GABA-AT) [1] [3] [2]. The diagram below illustrates its mechanism of action.



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- **Other Inhibited Enzymes:** The toxicity of **gabaculine** may also stem from its action on other PLP-dependent enzymes besides GABA-AT, such as ornithine aminotransferase and aspartate aminotransferase [3] [2].

## Guidance for Researchers

When working with **gabaculine** in an experimental context, consider the following:

- **Dose Selection:** For anticonvulsant studies in mice, an effective dose (ED<sub>50</sub>) is approximately 35 mg/kg intraperitoneally [1]. **Thorough dose-ranging pilot studies are critical** for any new experimental model.

- **Handling and Regulation:** **Gabaculine** is **not FDA-approved** for clinical use and is strictly for research purposes [1]. It is not classified as a hazardous substance per OSHA guidelines, but standard safe handling practices for potent neurotoxic compounds must be followed [1].
- **Metabolism Interactions:** Evidence suggests **gabaculine** can alter ethanol metabolism [4]. This is an important consideration for studies involving other central nervous system depressants or metabolic pathways.

The available data provides a foundational understanding, but specific and detailed experimental protocols for determining **gabaculine**'s LD<sub>50</sub> were not found in this search.

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## References

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To cite this document: Smolecule. [Gabaculine Toxicity and Lethal Dose (LD<sub>50</sub>) Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b576118#gabaculine-toxicity-lethal-dose-ld50>]

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